

1-Butyrylimidazole vs. Butyryl Chloride: A Comparative Acylation Guide

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Compound of Interest

Compound Name: 1-Butyrylimidazole

CAS No.: 4122-54-7

Cat. No.: B1585135

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Executive Summary

In the landscape of acylating agents, Butyryl Chloride and **1-Butyrylimidazole** represent two distinct tactical approaches to the same strategic goal: the introduction of a butyryl (

) group.

- Butyryl Chloride is the "sledgehammer": kinetically aggressive, sterically unencumbered, and highly efficient for unreactive nucleophiles. However, its generation of stoichiometric HCl necessitates rigorous base scavenging and threatens acid-sensitive protecting groups (e.g., Boc, acetals).
- **1-Butyrylimidazole** is the "scalpel": a tunable, mild acylating agent (an "active amide"). It operates under neutral-to-mildly-basic conditions, eliminating the risk of acid-catalyzed side reactions. It is the reagent of choice for late-stage functionalization of complex, multifunctional scaffolds.

This guide provides a technical comparison to assist medicinal chemists in selecting the optimal reagent based on substrate sensitivity and reaction kinetics.

Mechanistic Profiling & Kinetics

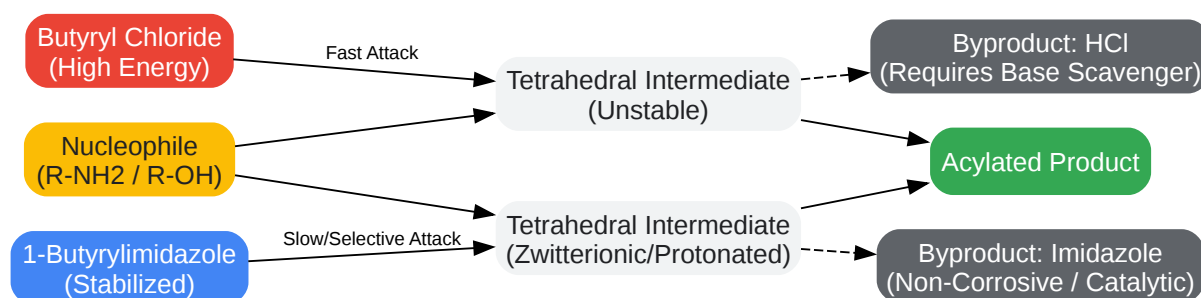
The divergence in performance stems from the electronic nature of the leaving group (LG).

Electronic Activation

- **Butyryl Chloride:** The chlorine atom exerts a strong inductive effect (), making the carbonyl carbon highly electrophilic. The chloride ion () is an excellent leaving group (of conjugate acid). This results in rapid kinetics but low selectivity.
- **1-Butyrylimidazole:** The imidazole ring withdraws electron density via resonance but also donates back via the nitrogen lone pair, stabilizing the ground state relative to the acid chloride. The leaving group is imidazole (of conjugate acid). Activation often requires protonation or Lewis acid catalysis to match the reactivity of the chloride.

Mechanism of Action (Visualization)

The following diagram illustrates the mechanistic divergence, highlighting the tetrahedral intermediates and byproduct generation.



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Figure 1: Mechanistic pathways showing the high-energy trajectory of the acid chloride versus the stabilized, byproduct-neutral pathway of the acylimidazole.

Comparative Performance Data

The following data consolidates physicochemical properties and reactivity profiles relevant to process optimization.

Feature	Butyryl Chloride	1-Butyrylimidazole
CAS Number	141-75-3	29117-64-8
Leaving Group	-7 (HCl)	6.95 (Imidazolium)
Reactivity	High (Exothermic)	Moderate (Tunable)
Byproduct	Hydrogen Chloride (Gas/Acid)	Imidazole (Solid/Base)
Moisture Sensitivity	Extreme (Violent Hydrolysis)	Moderate (Slow Hydrolysis)
Selectivity	Low (Acylates OH, NH ₂ , SH indiscriminately)	High (Prefers primary NH ₂ > OH)
Acid Scavenger	Mandatory (TEA, DIPEA, Pyridine)	Optional (Self-buffering)
Storage Stability	Poor (Degrades to HCl)	Good (Hygroscopic solid/oil)
Suitability	Sterically hindered substrates	Acid-sensitive substrates (Boc, TBS)

Experimental Protocols

Protocol A: Standard Acylation (Butyryl Chloride)

Best for: Robust substrates, sterically hindered amines, or scale-up where cost is the primary driver.

Reagents:

- Substrate (1.0 equiv)
- Butyryl Chloride (1.1 – 1.2 equiv)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.5 – 2.0 equiv)
- Solvent: Dichloromethane (DCM) (Anhydrous)

Workflow:

- Setup: Flame-dry a round-bottom flask under
or Ar atmosphere.
- Dissolution: Dissolve substrate and base (TEA) in anhydrous DCM. Cool to 0°C (ice bath) to control exotherm.
- Addition: Add Butyryl Chloride dropwise via syringe. Caution: Evolution of HCl fumes may occur if base is insufficient.
- Reaction: Stir at 0°C for 30 mins, then warm to Room Temperature (RT). Monitor via TLC/LCMS.
- Quench: Quench with saturated
solution.
- Workup: Extract with DCM, wash with brine, dry over
.

Critical Note: The HCl salt of the amine base (TEA·HCl) will precipitate. Ensure vigorous stirring.

Protocol B: Mild Acylation (1-Butyrylimidazole)

Best for: Late-stage functionalization, peptides, and substrates containing acid-labile groups (e.g., acetals, silyl ethers).

Note: While **1-Butyrylimidazole** can be purchased, it is often generated in situ using 1,1'-Carbonyldiimidazole (CDI) and Butyric Acid to ensure maximum activity and purity.

Reagents:

- Butyric Acid (1.1 equiv)
- 1,1'-Carbonyldiimidazole (CDI) (1.1 equiv)
- Substrate (1.0 equiv)
- Catalyst (Optional): DBU or DMAP (0.1 equiv) for unreactive alcohols.
- Solvent: THF or Acetonitrile (ACN).

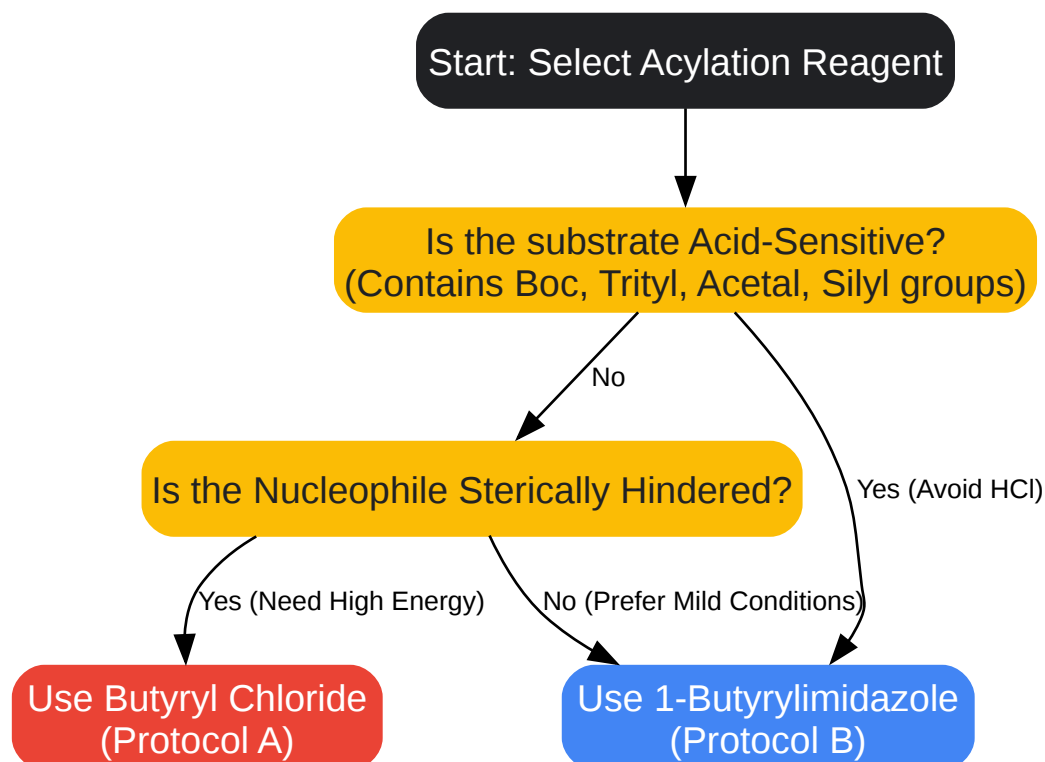
Workflow:

- Activation (In Situ): Dissolve Butyric Acid in anhydrous THF at RT. Add CDI portion-wise.[\[1\]](#)
[\[2\]](#)
 - Observation:

gas evolution indicates formation of the acylimidazole. Stir for 30–60 mins until gas evolution ceases.
- Coupling: Add the nucleophile substrate directly to the reaction mixture.
- Reaction: Stir at RT (for amines) or reflux (for hindered alcohols).
 - Self-Buffering: The imidazole released acts as a mild base, often negating the need for external bases.
- Workup: Dilute with EtOAc. Wash with water (removes imidazole and unreacted acid). Dry over

Decision Framework & Application Guide

Use the following logic flow to determine the appropriate reagent for your specific campaign.



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Figure 2: Decision matrix for reagent selection based on substrate stability and steric profile.

Case Study: Selective N-Acylation

In a molecule containing both a primary amine and a secondary alcohol, **1-Butyrylimidazole** demonstrates superior chemoselectivity. Under controlled conditions (RT, no catalyst), it will exclusively acylate the amine (

-acylation) leaving the alcohol untouched. Butyryl chloride would likely result in a mixture of

-acyl,

-acyl, and

-diacyl products due to its indiscriminate high reactivity [1].

Safety & Handling

Butyryl Chloride[3][4][5]

- Hazards: Corrosive, Flammable, Lachrymator.[3] Reacts violently with water to release HCl gas.[3]
- PPE: Fume hood mandatory. Face shield recommended. Double nitrile gloves.
- Spill Control: Neutralize with sodium bicarbonate or lime. Do not add water directly.

1-Butyrylimidazole[1][6]

- Hazards: Skin and eye irritant.[3][4] Hygroscopic.
- PPE: Standard lab coat, safety glasses, gloves.
- Handling: Store in a desiccator. If synthesizing in situ using CDI, account for pressure buildup in sealed vessels.

References

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